

Application Notes and Protocols for CCT007093 in In Vivo Mouse Models

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Compound of Interest

Compound Name: CCT007093

Cat. No.: B1668743

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Abstract

CCT007093 is a small molecule inhibitor of Protein Phosphatase, Mg²⁺/Mn²⁺ Dependent 1D (PPM1D), also known as Wild-type p53-induced phosphatase 1 (Wip1). PPM1D is a serine/threonine phosphatase that acts as a negative regulator of key DNA damage response pathways, including those involving p53 and p38 MAPK.^{[1][2][3]} Its role in tumorigenesis has made it an attractive target for cancer therapy. These application notes provide an overview of the available data on the use of **CCT007093** in in vivo mouse models, including dosage information, and detailed protocols for experimental setup. However, it is important to note that published data on the in vivo pharmacokinetics and toxicology of **CCT007093** are limited, with some studies suggesting it may possess suboptimal properties for extensive preclinical development.^[2]

Data Presentation

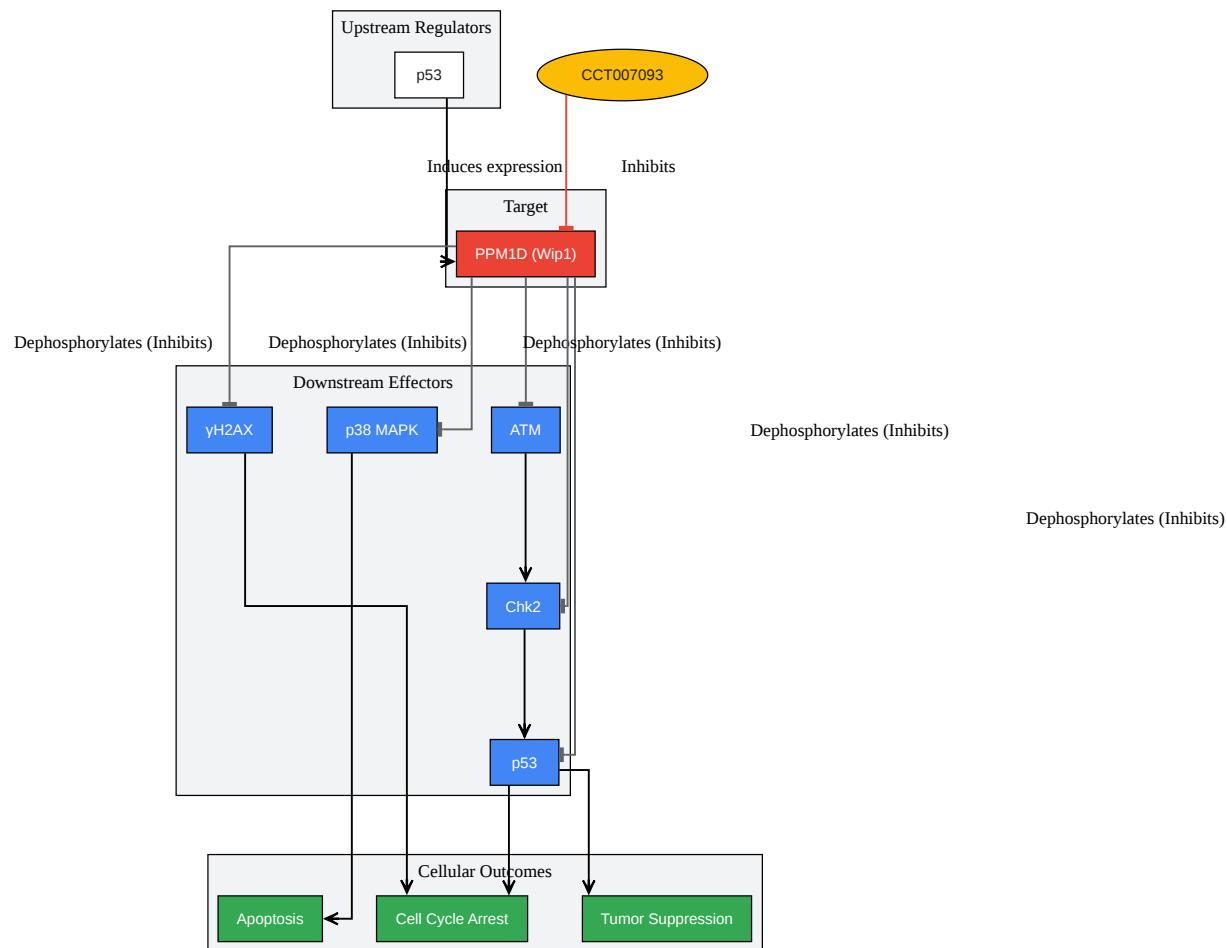
In Vivo Dosage and Efficacy of CCT007093 in Mouse Models

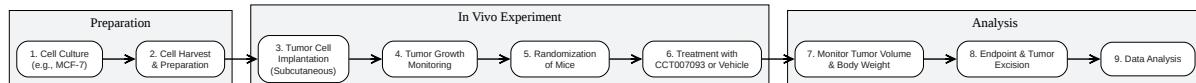
| Mouse Model | Cancer Type/Indication | Dosage | Administration Route | Dosing Schedule | Observed Effects | Reference |
|----------------|---------------------------------------|-------------------------|----------------------|--|---|---------------------|
| Wild-type Mice | Liver Regeneration (post-hepatectomy) | 3.2 mg/kg and 6.4 mg/kg | Intraperitoneal (IP) | 4 injections, mice sacrificed at 36h post-partial hepatectomy (PH) | Enhanced liver regeneration, increased survival rate, and significantly increased PCNA levels in the liver. | [1] |

Note: There is a notable lack of comprehensive published data regarding the use of **CCT007093** in other mouse models, including xenograft studies for various cancers.

Signaling Pathway

The primary mechanism of action for **CCT007093** is the inhibition of PPM1D (Wip1). This phosphatase negatively regulates several key proteins in the DNA damage response and other stress-related signaling pathways. By inhibiting PPM1D, **CCT007093** can lead to the activation of pathways that suppress tumor growth and promote apoptosis.





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References

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